

Spectroscopic Data of 3-(Methylsulfonyl)-1-propyne: A Technical Guide

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Compound of Interest

Compound Name: 3-(Methylsulfonyl)-1-propyne

CAS No.: 111247-76-8

Cat. No.: B1283193

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Executive Summary

3-(Methylsulfonyl)-1-propyne (also known as methyl propargyl sulfone) is a high-value electrophilic building block and functional electrolyte additive. Its molecular architecture—featuring a strongly electron-withdrawing sulfonyl group (

) flanked by a methyl group and a propargyl moiety—imparts unique reactivity profiles utilized in cycloaddition chemistries (e.g., as a dipolarophile), Michael acceptor protocols, and lithium-ion battery solid electrolyte interphase (SEI) formation.^[1]

This guide provides a definitive spectroscopic atlas and handling protocol for researchers. It addresses the critical challenge of prototropic isomerization, where the propargyl sulfone equilibrates with its allenyl isomer under basic conditions—a frequent cause of spectral misinterpretation in purity assays.^[1]

Molecular Profile & Properties^{[2][3][4][5][6]}

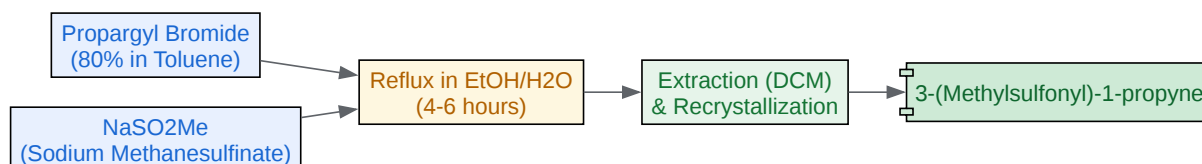
Property	Data
IUPAC Name	3-(Methylsulfonyl)prop-1-yne
Common Name	Methyl propargyl sulfone
CAS Number	14556-12-8
Molecular Formula	
Molecular Weight	118.15 g/mol
Physical State	White to off-white crystalline solid or colorless oil (purity dependent)
Melting Point	44–46 °C
Solubility	Soluble in
	, DMSO-
	, Acetone-
	, Methanol

Synthesis & Sample Preparation

To ensure spectroscopic fidelity, samples must be free of the thermodynamic allenyl isomer (). The following protocol minimizes base-catalyzed isomerization.

Validated Synthesis Route (Nucleophilic Substitution)

The most robust method involves the displacement of propargyl bromide with sodium methanesulfinate in an aqueous/alcoholic medium.



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Figure 1: Synthesis workflow emphasizing mild conditions to prevent isomerization.

Purification for Spectroscopy[1]

- Recrystallization: Use Ethanol/Hexane or

/Pentane.

- Drying: Vacuum dry at ambient temperature (< 30°C). Avoid high heat, which can promote decomposition or polymerization.[1]

- Solvent Choice: For NMR, use

neutralized with basic alumina or silver foil if the solvent is acidic, though the compound is generally stable in standard

[1] Avoid DMSO-

if the sample contains trace base, as it accelerates isomerization.[1]

Spectroscopic Atlas

Nuclear Magnetic Resonance (NMR)

The

NMR spectrum is diagnostic due to the distinct electronegativity of the sulfone group and the long-range coupling characteristic of terminal alkynes.

¹H NMR Data (400 MHz,

)

Position	Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Assignment
a	3.92 – 3.98	Doublet (d)	2H	Hz	-
b	3.05 – 3.10	Singlet (s)	3H	-	-
c	2.65 – 2.70	Triplet (t)	1H	Hz	-

Mechanistic Insight:

- The methylene protons (a) are significantly deshielded (ppm) compared to standard propargyl groups (ppm) due to the strong electron-withdrawing inductive effect (-I) of the sulfonyl group.
- The coupling constant (Hz) represents a long-range coupling through the triple bond, typical of propargyl systems.^[1] This triplet appearance of the acetylenic proton (c) arises from coupling to the two methylene protons.

C NMR Data (100 MHz,

)

Shift (, ppm)	Carbon Type	Assignment
72.5	CH	- (Terminal Alkyne)
76.8	C	(Internal Alkyne)
48.5		- -
41.2		- -

Vibrational Spectroscopy (IR)

Infrared spectroscopy is the primary tool for confirming the oxidation state of the sulfur and the integrity of the alkyne.^[1]

Frequency ()	Intensity	Mode Assignment	Structural Significance
3250 – 3300	Sharp, Strong		Terminal Alkyne stretch
2130 – 2150	Weak		Alkyne triple bond
1300 – 1320	Strong		Sulfone (Asymmetric)
1120 – 1150	Strong		Sulfone (Symmetric)

Diagnostic Note: The absence of a band around 1950

(allene stretch) confirms the sample has not isomerized to the allenyl sulfone.

Mass Spectrometry (MS)

- Ionization Mode: EI (70 eV) or ESI (+).

- Molecular Ion (

):

118.

- Base Peak: Often

39 (

) or 54 (

loss derived fragments).

Fragmentation Pathway:

- (118)

Loss of

(64 Da)

(

54).

- -Cleavage

(

79) and Propargyl radical.

Reactivity & Stability Logic

Understanding the spectroscopic behavior requires understanding the molecule's reactivity, particularly its acidity.^[1]

Prototropic Isomerization

The

-protons (methylene group) are flanked by a sulfone and an alkyne, making them significantly acidic (

). In the presence of base (e.g.,

,
) , the compound equilibrates to the thermodynamically more stable allenyl sulfone.[1]



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Figure 2: Base-catalyzed isomerization pathway. Researchers must check NMR for vinylic signals (

ppm) indicating contamination.

Applications in Drug Discovery & Materials[1]

- Michael Acceptor: The allenyl isomer (generated in situ) acts as a potent electrophile for cysteine residues in covalent drug design.
- Battery Electrolytes: Used as an additive to form stable SEI layers on graphite anodes, preventing exfoliation.[1] The sulfone moiety reduces reductively to form insoluble lithium alkyl sulfinates.[1]

References

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